Introduction: The Role of Isotopic Labeling in Advanced Pharmaceutical Analysis

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Compound of Interest

Compound Name:	*Formoterol-D6 (Major)*
CAS No.:	*1020719-45-2*
Cat. No.:	*B602467*

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In the landscape of modern drug development and bioanalysis, stable isotope-labeled internal standards are indispensable tools. They provide the benchmark against which active pharmaceutical ingredients (APIs) are quantified, ensuring the accuracy and precision of pharmacokinetic, metabolic, and toxicological studies. Formoterol-D6, the deuterated analogue of the potent long-acting β2-adrenoceptor agonist Formoterol, serves this critical function.[1] Its utility lies in its chemical near-identity to the parent compound, while its mass difference allows for distinct detection in mass spectrometry.[2]

This guide, prepared from the perspective of a senior application scientist, offers an in-depth exploration of the core physical and chemical characteristics of Formoterol-D6. We will move beyond a simple recitation of specifications to provide a functional understanding of its properties, the rationale behind analytical methodologies, and the best practices for its use in a research setting. The protocols and insights herein are designed to be self-validating, grounding every recommendation in established scientific principles to ensure the integrity of your experimental outcomes.

Molecular Identity and Physicochemical Profile

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A comprehensive understanding of a reference standard begins with its fundamental properties. These characteristics dictate its behavior in various analytical systems and inform its proper handling and storage.

Core Chemical and Physical Data

The essential identifiers and properties of Formoterol-D6 are summarized below. This data is foundational for all subsequent analytical work, from calculating solution concentrations to setting mass spectrometer parameters.

Property	Value	Source(s)
Chemical Name	N-[2-hydroxy-5-[(1R)-1-hydroxy-2-[[(2R)-1,1,1-trideuterio-3-[4-(trideuteriomethoxy)phenyl]propan-2-yl]amino]ethyl]phenyl]formamide	[3]
Molecular Formula	$C_{19}H_{18}D_6N_2O_4$	[4]
Molecular Weight	~350.44 g/mol	[3][4]
CAS Number	1020719-45-2	[1][4]
Appearance	Beige or white solid	[4][5]
Chemical Purity	Typically ≥95% by HPLC	[4][6][7]
Isotopic Purity	Typically >98% atomic deuterium enrichment	[4][6]
Common Salt Form	Fumarate	[8][9]
Storage Temperature	-20°C (long-term) or 2-8°C (short-term)	[5][8][9]

Structural Elucidation and Deuterium Labeling

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The structure of Formoterol-D6 is identical to that of Formoterol, with the critical exception of six hydrogen atoms being replaced by their heavier isotope, deuterium. The labeling is specifically applied to the methoxy and isopropyl groups on the side chain.

Rationale for Labeling Position: The deuterium labels are placed on metabolically stable positions of the molecule. This is a crucial consideration; if the labels were on a part of the molecule that is readily cleaved or exchanged during metabolism, the internal standard would no longer be a reliable proxy for the parent compound, leading to inaccurate quantification. Placing them on the terminal methyl groups ensures the isotopic label is retained throughout the analytical process.

Solubility and Stability

Solubility Profile: Formoterol-D6 is soluble in organic solvents such as methanol and DMSO.[5][10] Stock solutions are typically prepared in methanol at a concentration of 1 mg/mL.[11][12] The fumarate salt form exhibits slight solubility in water, which is pH-dependent.[13]

- Expert Insight: The choice of solvent for stock solutions is critical. Methanol is often preferred due to its volatility, which is advantageous during sample preparation steps involving solvent evaporation, and its compatibility with reversed-phase liquid chromatography mobile phases.[11][12]

Stability and Storage: Formoterol-D6 is stable under recommended storage conditions, which are typically -20°C in a tightly sealed container, protected from light.[5][8] The parent compound, formoterol, is known to be sensitive to moisture and heat, which can lead to degradation.[14] Therefore, the same precautions are essential for its deuterated analogue.

- Trustworthiness Pillar: Storing the compound as a solid at sub-zero temperatures minimizes chemical degradation by reducing molecular motion and limiting exposure to atmospheric moisture. Certificates of Analysis often provide a re-test date, which should be respected to ensure the integrity of the standard.[4]

Analytical Characterization: A Methodological Deep Dive

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The utility of Formoterol-D6 is realized through its application in various analytical techniques. Here, we detail the core methodologies for its characterization and use.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the definitive technique for quantifying formoterol in biological matrices, and the use of Formoterol-D6 as an internal standard is the gold standard for such assays.[11][15][16]

Causality Behind the Method: The high sensitivity and selectivity of LC-MS/MS are necessary due to the very low systemic concentrations of formoterol after therapeutic administration.[11] The internal standard co-elutes with the analyte and experiences similar matrix effects and ionization suppression, but is distinguished by its higher mass. This allows for a precise ratiometric quantification that corrects for variations in sample extraction and instrument response.

Protocol: Quantification of Formoterol in Human Plasma using Formoterol-D6

- Preparation of Stock and Working Solutions:
  - Prepare primary stock solutions of Formoterol and Formoterol-D6 in methanol at a concentration of 1 mg/mL.[11][12]
  - Perform serial dilutions in a 50:50 methanol/water mixture to create working standard solutions for calibration curves and a separate working solution for the internal standard (e.g., 0.5 µg/mL).[12]
- Sample Preparation (Liquid-Liquid Extraction - LLE):
  - To 1 mL of human plasma (calibration standard, quality control, or unknown sample), add a fixed amount of the Formoterol-D6 internal standard working solution.
  - Add 200 µL of 0.1% ammonium hydroxide to basify the sample, which ensures formoterol is in its neutral, more organic-soluble form.[11]
  - Add 2.5 mL of a suitable organic solvent like tert-butyl methyl ether or ethyl acetate and vortex vigorously for 2-5 minutes.[11][17]

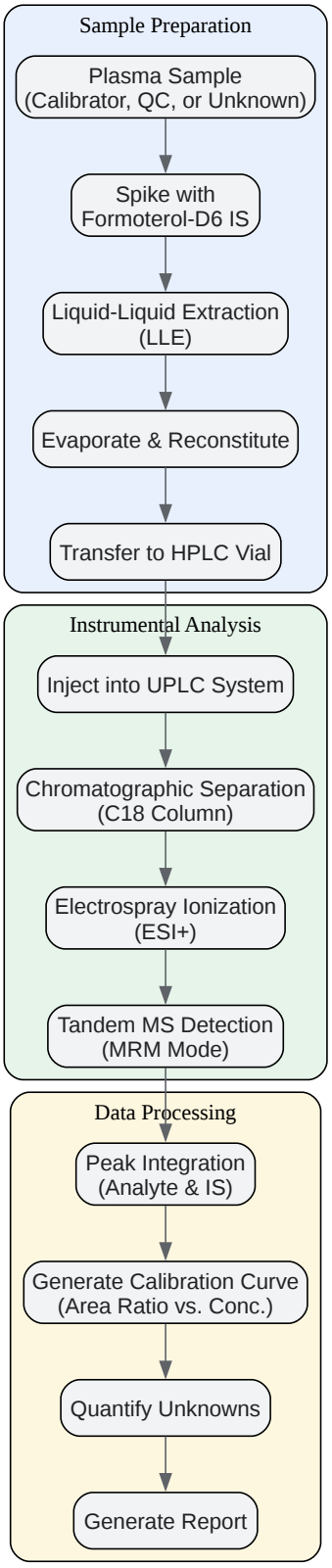
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- Centrifuge to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the residue in a small volume (e.g., 100 µL) of the mobile phase starting condition.[11]

- LC-MS/MS Analysis:
  - LC System: A UPLC/UHPLC system is preferred for its high resolution and speed.
  - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm) is typically used.[18]
  - Mobile Phase: A gradient elution using water with 0.1% formic acid (Mobile Phase A) and acetonitrile or methanol with 0.1% formic acid (Mobile Phase B). The formic acid aids in the protonation of the analyte for positive ion mode mass spectrometry.
  - Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.[2][17]
  - Detection: Multiple Reaction Monitoring (MRM) mode. The protonated molecular ion $[M+H]^+$ is selected in the first quadrupole, fragmented in the collision cell, and a specific product ion is monitored in the third quadrupole.
    - Formoterol Transition (Example): m/z 345.2 → 149.1[12]
    - Formoterol-D6 Transition (Example): m/z 351.2 → 155.3[16]

LC-MS/MS Bioanalytical Workflow

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Caption: Workflow for bioanalysis of Formoterol using Formoterol-D6.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful tool for the definitive structural confirmation of Formoterol-D6, verifying both the molecular backbone and the precise locations of deuterium incorporation.

Expert Insight: While mass spectrometry confirms the mass-to-charge ratio, NMR provides detailed information about the chemical environment of each atom. For a deuterated standard, ^{1}H NMR is particularly informative. The protons at the labeled positions are replaced by deuterium, which is NMR-silent in a standard proton experiment. Therefore, the corresponding signals will be absent from the ^{1}H NMR spectrum, providing unambiguous proof of successful isotopic labeling.

Protocol: Structural Confirmation by ^{1}H NMR

- Sample Preparation: Dissolve approximately 5-10 mg of Formoterol-D6 in a suitable deuterated solvent (e.g., DMSO-d_6 or Methanol-d_4) in a standard 5 mm NMR tube.
- Instrument Setup: Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: Acquire a standard one-dimensional ^{1}H NMR spectrum.
- Spectral Analysis:
  - Compare the acquired spectrum to that of an authentic, non-deuterated Formoterol standard.
  - Expected Result: The signals corresponding to the protons of the isopropyl methyl group and the methoxy group will be significantly diminished or entirely absent in the Formoterol-D6 spectrum.
  - All other signals corresponding to the aromatic, formamide, and other side-chain protons should remain present and match the reference spectrum, confirming the integrity of the rest of the molecule.[19][20]

Chromatographic Purity Assessment

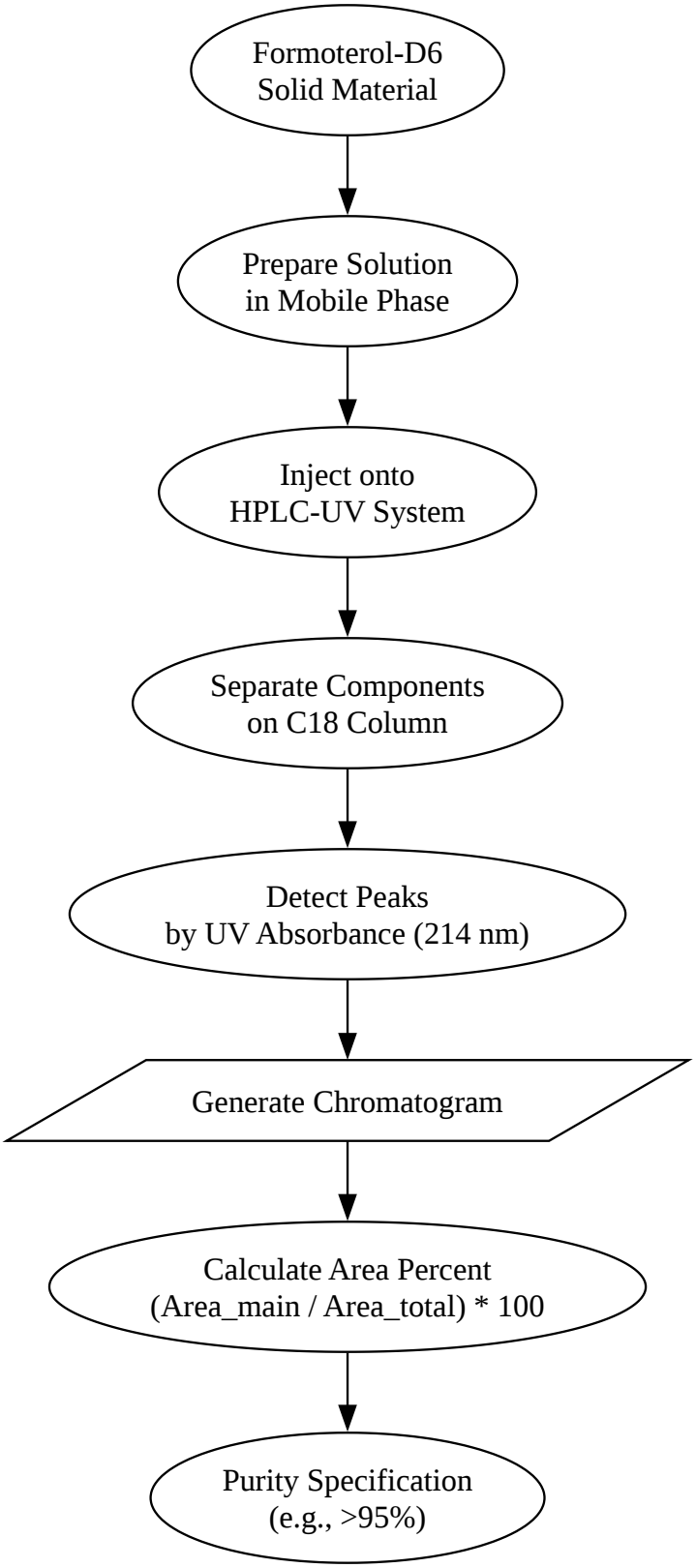
High-Performance Liquid Chromatography with UV detection (HPLC-UV) is a robust method for assessing the chemical purity of the Formoterol-D6 standard, ensuring it is free from significant

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organic impurities.[18][21]

Self-Validating System: The method's trustworthiness comes from its ability to separate the main compound from potential impurities arising from synthesis or degradation. A high purity value (e.g., >95%) by an area-percent calculation from the chromatogram provides confidence that the standard is suitable for use in quantitative applications.[4][7]

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Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. Formoterol-D6 | C19H24N2O4 | CID 123133961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. esschemco.com [esschemco.com]
- 5. esschemco.com [esschemco.com]
- 6. bocsci.com [bocsci.com]
- 7. esschemco.com [esschemco.com]
- 8. Formoterol-d6 Fumarate | CAS | LGC Standards [lgcstandards.com]
- 9. cleanchemlab.com [cleanchemlab.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. academic.oup.com [academic.oup.com]
- 13. accessdata.fda.gov [accessdata.fda.gov]
- 14. pharmtech.com [pharmtech.com]
- 15. An improved liquid chromatography-tandem mass spectrometric method to quantify formoterol in human urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. dshs-koeln.de [dshs-koeln.de]
- 17. researchgate.net [researchgate.net]
- 18. Multiple analytical methods for determination of formoterol and glycopyrronium simultaneously in their novel combined metered dose inhaler - PMC [pmc.ncbi.nlm.nih.gov]
- 19. thno.org [thno.org]
- 20. researchgate.net [researchgate.net]
- 21. impactfactor.org [impactfactor.org]

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